Psammaplysene B: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Psammaplysene B*

Cat. No.: *B15550850*

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This document provides an in-depth technical overview of the marine natural product **Psammaplysene B**, a bromotyrosine-derived alkaloid. It details its initial discovery, the methodologies for its isolation and purification from its natural source, and its known biological activities. This guide is intended to serve as a comprehensive resource for researchers in natural product chemistry, marine biotechnology, and oncology drug discovery.

Introduction and Discovery

Psammaplysene B is a member of the psammaplysin family of metabolites, which are characterized by a unique and complex spirooxepinisoxazoline skeleton. These compounds are derived from bromotyrosine and have been a subject of significant interest due to their structural novelty and diverse biological activities.

Psammaplysene B was isolated from the marine sponge Aplysinella strongylata, collected from Tulamben Bay in Bali, Indonesia.[1] Its discovery was part of a broader investigation into the chemical constituents of this sponge, which yielded a remarkable 21 new psammaplysin derivatives in addition to six previously identified compounds, including Psammaplysene A and B.[1][2] The structural elucidation of these molecules relied on extensive spectroscopic

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analysis, primarily high-resolution mass spectrometry and advanced nuclear magnetic resonance (NMR) techniques.[2]

Experimental Protocols

The methodologies outlined below are synthesized from the primary literature describing the isolation of the psammaplysin class of compounds from Aplysinella strongylata.[2]

- Collection: Specimens of the marine sponge Aplysinella strongylata were collected by hand using SCUBA from their natural habitat.
- Preparation: Immediately post-collection, the sponge material was frozen to preserve the integrity of its chemical constituents. The frozen biomass was then diced and subsequently freeze-dried.
- Extraction: The freeze-dried and minced sponge tissue (e.g., 200 g dry weight) was exhaustively extracted at room temperature using a 1:1 mixture of dichloromethane (DCM) and methanol (MeOH).
- Solvent Removal: The resulting crude extract was concentrated in vacuo using a rotary evaporator to yield a dark, oily residue.

The purification of **Psammaplysene B** from the crude extract is a multi-step chromatographic process designed to separate a complex mixture of structurally related analogues.

- Solvent Partitioning: The crude extract was subjected to a liquid-liquid partitioning procedure between ethyl acetate (EtOAc) and water (H_2O). The organic layer, containing the majority of the psammaplysin compounds, was collected and dried.
- Vacuum Liquid Chromatography (VLC): The dried EtOAc-soluble fraction was pre-adsorbed onto silica gel and subjected to VLC. Elution was performed using a step gradient of increasing polarity, typically starting with 100% n-hexane and gradually increasing the proportion of EtOAc, followed by the addition of MeOH. Fractions were collected and analyzed by thin-layer chromatography (TLC) or ^{1}H NMR.
- Size-Exclusion Chromatography: Fractions identified as containing psammaplysins were combined and further purified using size-exclusion chromatography on a Sephadex LH-20

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column, with methanol typically used as the mobile phase. This step is effective for separating compounds based on their molecular size and removing polymeric material.

- Reversed-Phase High-Performance Liquid Chromatography (HPLC): The final purification was achieved using semi-preparative reversed-phase HPLC (RP-HPLC). A C18 column was used with an isocratic or gradient elution system of acetonitrile (MeCN) and water (H_2O), often with a trifluoroacetic acid (TFA) modifier. **Psammaplysene B** was isolated as a pure compound from the collected HPLC fractions.

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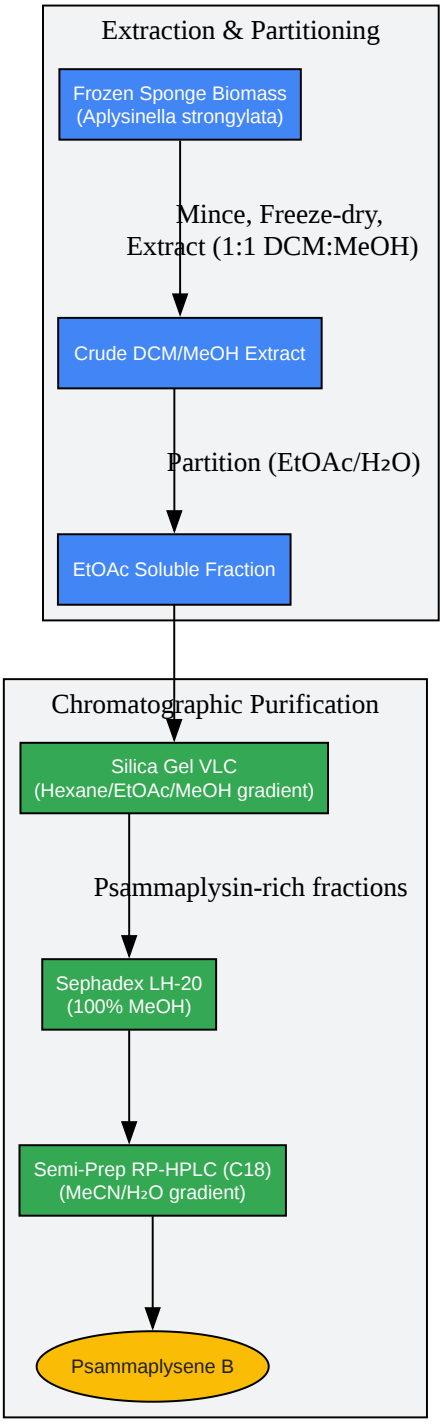

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Figure 1: Isolation workflow for **Psammaplysene B**.

Quantitative Data

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While the specific isolation yield for **Psammaplysene B** was not detailed in the primary literature, its structural and biological data have been characterized.

The structure of **Psammaplysene B** was confirmed through 1D and 2D NMR experiments. The chemical shifts are crucial for the unambiguous identification of the compound.

Table 1: ^{1}H and ^{13}C NMR Spectroscopic Data for **Psammaplysene B** in $CDCl_3$.

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Position	^{13}C (ppm)	^{1}H (ppm, mult., J in Hz)
1	158.4	-
2	-	-
3	162.7	-
4	70.0	-
5	40.8	3.39 (d, 15.0), 3.33 (d, 15.0)
6	89.8	-
7	79.2	4.97 (s)
8	114.7	-
9	159.2	-
10	148.9	-
11	113.8	-
12	141.0	7.59 (s)
1'	-	-
2'	134.1	7.30 (s)
3'	117.1	-
4'	152.0	-
5'	117.1	-
6'	134.1	7.30 (s)
7'	35.8	2.94 (t, 6.5)
8'	40.5	3.12 (t, 6.5)
9'	66.8	4.14 (t, 6.0)
10'	30.1	2.07 (m)
11'	41.9	3.49 (t, 6.5)

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OMe	60.8	3.75 (s)

Data sourced from Mudianta et al., J. Nat. Prod. 2012, 75, 12, 2132–2143.

Psammaplysene B has demonstrated significant cytotoxic activity against a panel of human cancer cell lines, indicating its potential as an anticancer agent.

Table 2: Reported Cytotoxic Activity of **Psammaplysene B**.

Cell Line	Cancer Type	Result
HCT-116	Colon Cancer	Growth Inhibition
HCT-15	Colon Cancer	Growth Inhibition
PC-3	Prostate Cancer	Growth Inhibition
ACHN	Renal Cancer	Growth Inhibition
MDA-MB-231	Breast Cancer	Growth Inhibition
NUGC-3	Stomach Cancer	Growth Inhibition
NCI-H23	Lung Cancer	Growth Inhibition

Data sourced from a 2023 review on Psammaplysins.

Mechanism of Action

The precise signaling pathway through which **Psammaplysene B** exerts its cytotoxic effects has not been fully elucidated. However, the induction of apoptosis (programmed cell death) is a common mechanism for cytotoxic compounds in cancer cells. A plausible pathway involves the compound triggering cellular stress, which can initiate either the extrinsic (death receptor) or intrinsic (mitochondrial) apoptotic pathways. Both pathways converge on the activation of executioner caspases (e.g., Caspase-3), which are proteases that dismantle the cell, leading to characteristic morphological changes and cell death.

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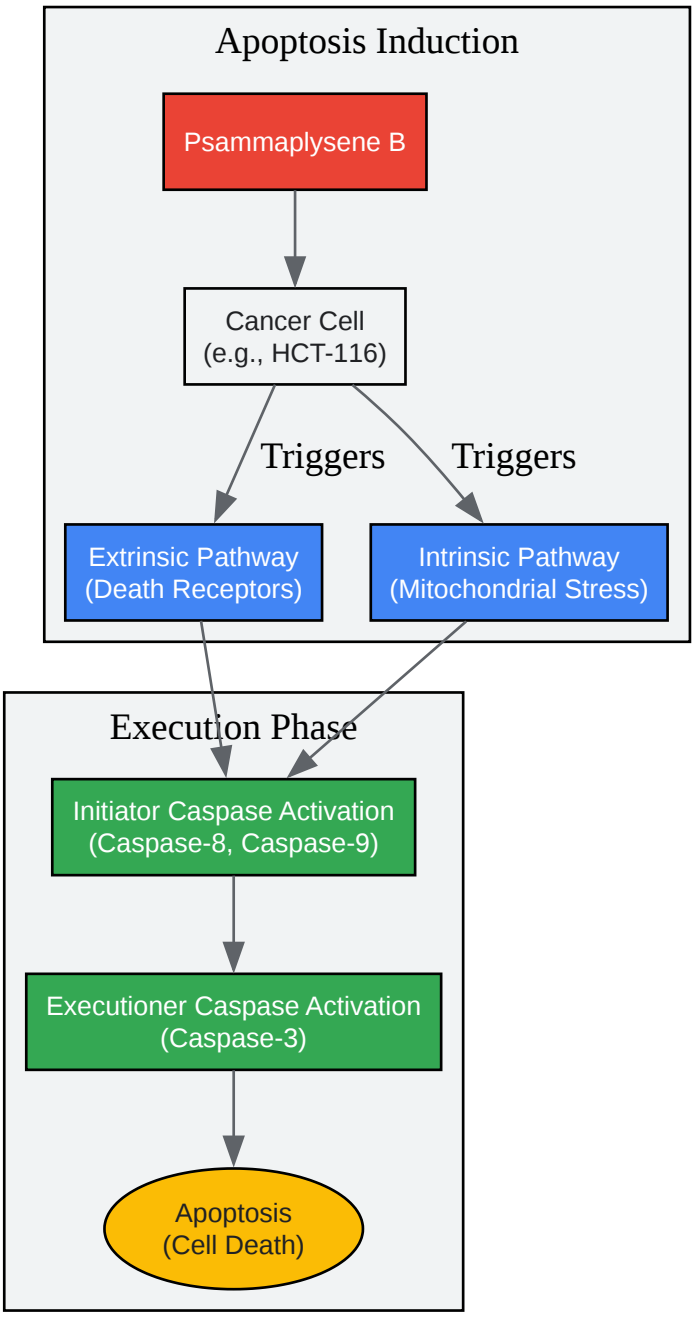

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Figure 2: Plausible signaling pathway for **Psammaplysene B** cytotoxicity.

Conclusion and Future Directions

Psammaplysene B is a structurally complex marine natural product with demonstrated broad-spectrum cytotoxic activity against several human cancer cell lines. The established protocols

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for its isolation from Aplysinella strongylata provide a clear path for obtaining material for further study.

Future research should focus on several key areas. Firstly, determining the specific IC_{50} values for **Psammaplysene B** against its panel of sensitive cell lines is critical for quantifying its potency. Secondly, a detailed investigation into its mechanism of action is warranted to identify its specific molecular target(s) and elucidate the signaling pathways it modulates. Such studies could reveal novel therapeutic targets and are essential for advancing **Psammaplysene B** as a potential lead compound in oncology drug development.

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